

AMP-PNP lithium hydrate stability and storage conditions.

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Compound of Interest

Compound Name: AMP-PNP lithium hydrate

Cat. No.: B13399439

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AMP-PNP Lithium Hydrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **AMP-PNP lithium hydrate**, a non-hydrolyzable analog of ATP.

Stability and Storage Conditions

Proper handling and storage of **AMP-PNP lithium hydrate** are crucial for maintaining its integrity and ensuring experimental reproducibility.

Quantitative Data Summary

The following table summarizes the recommended storage conditions and stability for **AMP-PNP lithium hydrate** in both solid and solution forms.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	At least 1 year	Keep sealed and away from moisture. [1][2][3]
Aqueous Solution	-20°C	Up to 1 month	Sealed storage, away from moisture.[1][4][5]
Aqueous Solution	-70°C	Up to 3 months	Aliquoting is recommended to avoid multiple freeze-thaw cycles.[2][6][7][8] Some sources suggest up to 6 months at -80°C.[1][4][5]
Thawed Aliquots	4°C (short-term)	Up to 1 week	Use promptly and avoid refreezing.[6][8]

Note: AMP-PNP is highly unstable in acidic conditions, leading to rapid hydrolysis.[2][7] It is recommended to prepare solutions in a buffer at a neutral pH, such as HEPES at pH 7.4.[6]

Troubleshooting Guide & FAQs

This section addresses common issues and questions that may arise during the handling and use of **AMP-PNP lithium hydrate**.

Q1: My experiment with AMP-PNP is yielding inconsistent results. What could be the cause?

A1: Inconsistent results are often linked to the degradation of AMP-PNP. The primary cause of degradation is hydrolysis due to acidic conditions or improper storage.[2][7] Ensure your stock solutions are fresh, have been stored correctly, and that your experimental buffer is at a neutral or slightly alkaline pH. Repeated freeze-thaw cycles of stock solutions should also be avoided.
[6][8]

Q2: How can I check if my AMP-PNP solution has degraded?

A2: While direct measurement of degradation can be complex, a functional assay is often the best indicator. If you observe a loss of inhibitory effect on an ATP-dependent enzyme that is sensitive to AMP-PNP, it is likely that your analog has hydrolyzed. For a more direct assessment, techniques like HPLC can be used to check the purity of the compound.[8]

Q3: What is the best way to prepare and store AMP-PNP stock solutions?

A3: AMP-PNP is soluble in water.[2][3] To prepare a stock solution, dissolve the powder in high-purity water or a suitable buffer (e.g., 50 mM HEPES, pH 7.4) to your desired concentration.[6] It is advisable to prepare aliquots of the stock solution to minimize the number of freeze-thaw cycles. Store these aliquots at -70°C for up to 3 months.[2][6][7][8]

Q4: Can I dissolve AMP-PNP directly in my experimental buffer?

A4: Yes, provided your experimental buffer has a pH of 7.0 or higher. AMP-PNP is very unstable in acidic conditions.[2][7] Dissolving it in a buffer with a neutral pH, such as one containing HEPES at pH 7.4, can enhance its stability.[6]

Q5: I left my AMP-PNP solution at room temperature for a few hours. Is it still usable?

A5: While short periods at room temperature may not cause significant degradation if the solution is buffered at a neutral pH, it is not recommended. For optimal performance and to ensure the integrity of the compound, thawed aliquots should be kept on ice and used within the same day if possible. One source suggests that thawed aliquots can be used within one week if stored properly.[6][8]

Experimental Protocols

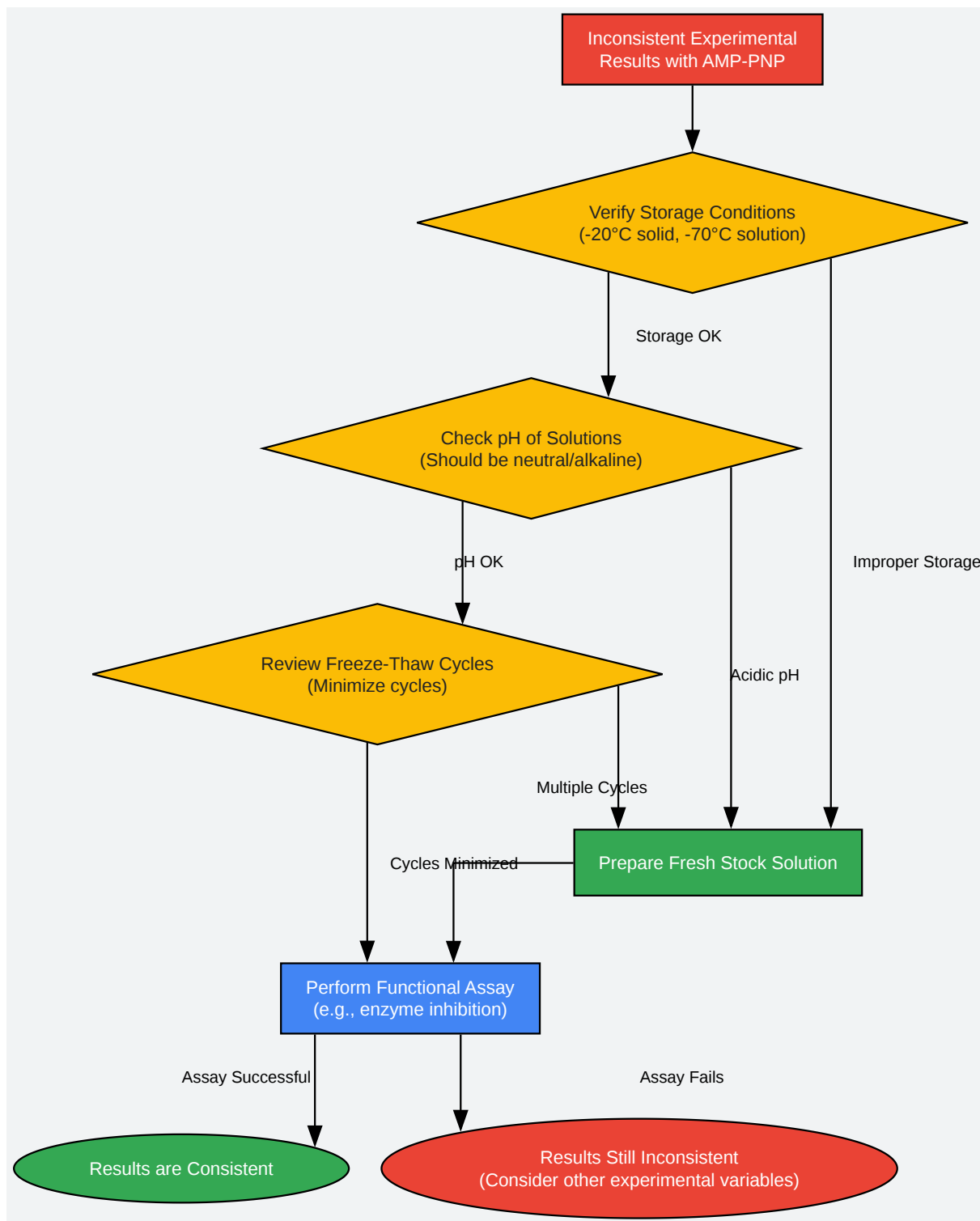
Protocol: Preparation of a 10 mM AMP-PNP Stock Solution

- **Weighing:** Accurately weigh the required amount of **AMP-PNP lithium hydrate** powder in a sterile microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of sterile, high-purity water or a neutral pH buffer (e.g., 50 mM HEPES, pH 7.4) to the tube. To aid dissolution, gentle vortexing or sonication

may be used.[\[1\]](#)[\[4\]](#)

- Aliquoting: Once fully dissolved, dispense the solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes waste and prevents degradation from multiple freeze-thaw cycles.
- Storage: Immediately store the aliquots at -70°C.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Visualizations



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Caption: Troubleshooting workflow for inconsistent AMP-PNP experimental results.

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